# Technical Guide: Mechanism of Action of MI-888 as an MDM2 Inhibitor

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***Compound of Interest***

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|---|---|
| *Compound Name:* | *MI-888 free base* |
| *CAS No.:* | *1303607-59-1* |
| *Cat. No.:* | *B609029* |

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## Executive Summary

MI-888 is a highly potent, orally active small-molecule inhibitor of the MDM2-p53 protein-protein interaction. Developed by the laboratory of Dr. Shaomeng Wang at the University of Michigan, MI-888 represents a "second-generation" spiro-oxindole inhibitor. Unlike early prototypes (e.g., MI-219), MI-888 was engineered to overcome thermodynamic limitations and poor pharmacokinetic (PK) profiles, achieving a

of 0.44 nM.

Its primary significance lies in its ability to induce rapid, complete, and durable tumor regression in xenograft models (e.g., SJSA-1 osteosarcoma) at non-toxic doses. This guide details the molecular mechanics, thermodynamic validation, and experimental protocols required to utilize MI-888 in preclinical research.

## Molecular Mechanism of Action

### The Target: MDM2-p53 Interface

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The tumor suppressor p53 is negatively regulated by the E3 ubiquitin ligase MDM2. MDM2 binds to the N-terminal transactivation domain of p53, inhibiting its transcriptional activity and promoting its ubiquitination and proteasomal degradation.

- Binding Site: The interaction relies on a deep hydrophobic cleft on the surface of MDM2.
- Key Residues: The p53 peptide inserts three specific residues into this cleft: Phe19, Trp23, and Leu26.

## MI-888 Binding Mode

MI-888 functions as a competitive antagonist. It does not covalently modify MDM2 but occupies the p53-binding pocket with higher affinity than the native p53 peptide.

- Scaffold: MI-888 utilizes a rigid spiro[3H-indole-3,3'-pyrrolidin]-2(1H)-one core. This spiro-oxindole scaffold serves as a vector to project hydrophobic substituents into the specific sub-pockets of MDM2.
- Mimicry:
  - Chlorophenyl moiety: Mimics the p53 Trp23 indole ring (deepest pocket insertion).
  - Neopentyl/Alkyl group: Mimics Phe19.
  - Functionalized aromatic ring: Mimics Leu26.
- Thermodynamics: The rigid sp
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